

4-(4-Bromophenoxy)benzoic acid CAS number 21120-68-3 properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(4-Bromophenoxy)benzoic acid

Cat. No.: B1275807

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An In-depth Technical Guide to **4-(4-Bromophenoxy)benzoic acid**

CAS Number: 21120-68-3

This technical guide provides a comprehensive overview of **4-(4-Bromophenoxy)benzoic acid**, a versatile chemical compound utilized across various scientific and industrial sectors. It is intended for researchers, scientists, and professionals in drug development, material science, and chemical synthesis. The document details the compound's physicochemical properties, applications, safety protocols, and relevant experimental methodologies.

Physicochemical and Chemical Properties

4-(4-Bromophenoxy)benzoic acid is an aromatic carboxylic acid distinguished by a bromophenoxy substituent.^[1] This structure makes it a valuable building block in organic synthesis.^[1] It typically presents as a white, solid powder.^{[1][2]}

Table 1: Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C₁₃H₉BrO₃	[1] [2] [3] [4]
Molecular Weight	293.11 g/mol	[2]
Melting Point	185-192 °C	[1]
Appearance	White powder	[1]
Purity	≥ 97% (by HPLC)	[1] [2] [4]
Density	1.553 g/cm ³	[5]
Flash Point	199.9 °C	[5]

| pKa (Predicted) | 4.27 ± 0.10 |[\[3\]](#) |

Table 2: Chemical Identifiers

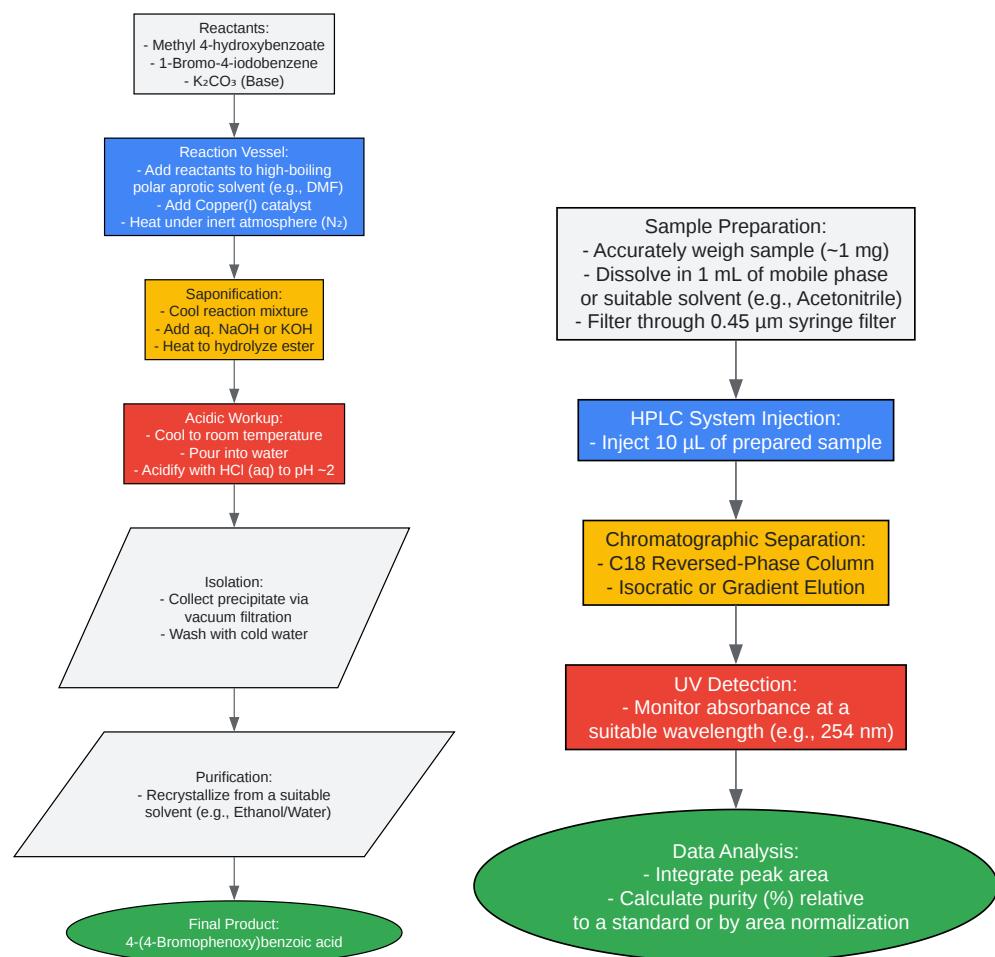
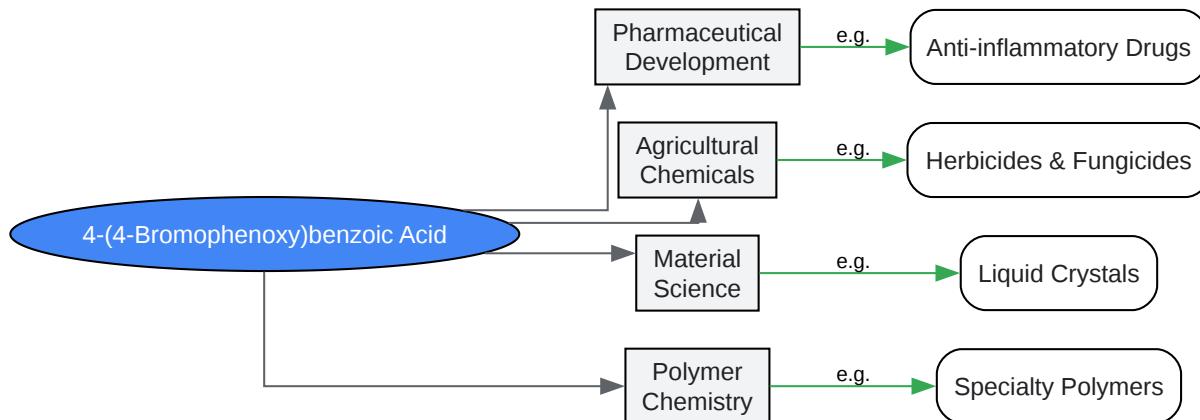
Identifier	Value	Source(s)
CAS Number	21120-68-3	[1] [2] [3] [4] [5]
PubChem ID	4205865	[1] [3]
MDL Number	MFCD01244945	[1] [2]
InChI	1S/C13H9BrO3/c14-10-3-7-12(8-4-10)17-11-5-1-9(2-6-11)13(15)16/h1-8H,(H,15,16)	[2] [3]
InChIKey	GQZGWHFUVISZQO-UHFFFAOYSA-N	[2] [3]

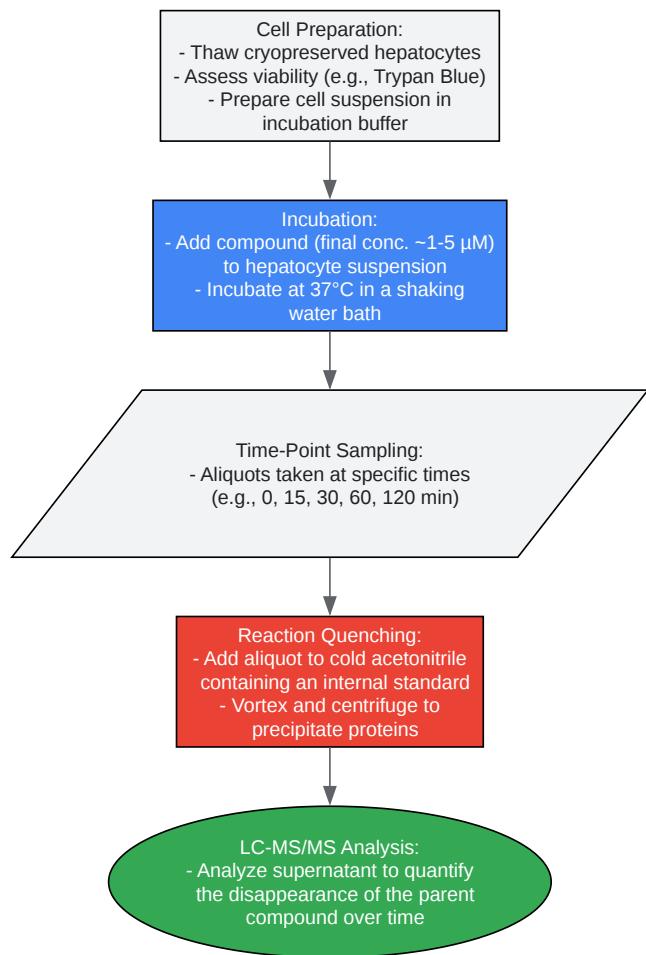
| Canonical SMILES | C1=CC(=CC=C1C(=O)O)OC2=CC=C(C=C2)Br |[\[3\]](#) |

Applications and Research Areas

The unique structure of **4-(4-Bromophenoxy)benzoic acid** lends itself to a variety of applications, primarily as a chemical intermediate and building block.[\[1\]](#)

- Pharmaceutical Development: It serves as a key intermediate in the synthesis of pharmaceuticals, particularly in the development of novel anti-inflammatory and analgesic drugs.[\[1\]](#)
- Agricultural Chemicals: The compound is used in the formulation of herbicides, pesticides, and fungicides, contributing to their efficacy and stability.[\[1\]](#)
- Material Science: It is utilized in the creation of advanced materials, including liquid crystals that are fundamental to modern display technologies.[\[1\]](#)
- Polymer Chemistry: As a monomer or building block, it is incorporated into specialty polymers to enhance their thermal and mechanical properties for use in coatings and adhesives.[\[1\]](#)
- Analytical Chemistry: It can be used as a reagent in analytical techniques like chromatography for the identification of other substances.[\[1\]](#)



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- To cite this document: BenchChem. [4-(4-Bromophenoxy)benzoic acid CAS number 21120-68-3 properties]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1275807#4-4-bromophenoxy-benzoic-acid-cas-number-21120-68-3-properties>

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